

Essential Safety and Operational Guide for 4-Bromo-3-fluorobenzaldehyde

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Compound of Interest

Compound Name: 4-Bromo-3-fluorobenzaldehyde

Cat. No.: B151432

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Bromo-3-fluorobenzaldehyde** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development.

Chemical Identifier and Physical Properties

Property	Value	Source
CAS Number	133059-43-5	[1][2]
Molecular Formula	C7H4BrFO	[1][2]
Molecular Weight	203.01 g/mol	[1]
Appearance	White to light yellow crystalline solid/powder	[2][3]
Melting Point	54-60 °C (129.2-140 °F)	[2]
Storage Temperature	2-8°C	


Hazard Identification and GHS Classification

4-Bromo-3-fluorobenzaldehyde is classified as a hazardous substance.[4] All personnel must be aware of the following hazards before handling:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1][4]

- Skin Irritation (Category 2): Causes skin irritation.[4][5]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[1][4][5]
- Skin Sensitization (Category 1): May cause an allergic skin reaction.
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[5]

GHS Pictogram:

 alt text

Signal Word: Warning[4]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to ensure personal safety when handling **4-Bromo-3-fluorobenzaldehyde**.

Equipment	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Inspect gloves before use.	To prevent skin contact and irritation.[6]
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be required for splash hazards.	To protect eyes from dust particles and splashes, preventing serious irritation.[3][6]
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.	To minimize skin exposure.[3][7]
Respiratory Protection	Use a NIOSH-approved respirator (e.g., N95 dust mask) when dusts are generated or if ventilation is inadequate.	To prevent respiratory tract irritation from airborne dust.[6][8]

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably within a chemical fume hood.[6][9][10]
- Ensure an eyewash station and safety shower are readily accessible.[5][8]
- Keep the container tightly closed when not in use.[9][10]

2. Handling the Chemical:

- Avoid breathing dust.[9][10]
- Avoid contact with skin and eyes.[3][6][11]
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling.[9][10]
- Take off contaminated clothing immediately and wash before reuse.[9][10]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[6][9][10]
- Keep the container tightly closed and store locked up.[4][9][10]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[3][5]

Emergency and First Aid Procedures

Immediate response is critical in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[4][9][11]
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with plenty of soap and water for at least 15 minutes. Seek medical attention if skin irritation or a rash occurs.[4][9][11]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call an ophthalmologist or seek medical attention.[9][10][11]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Immediately call a poison center or doctor.[4][11]

Disposal Plan

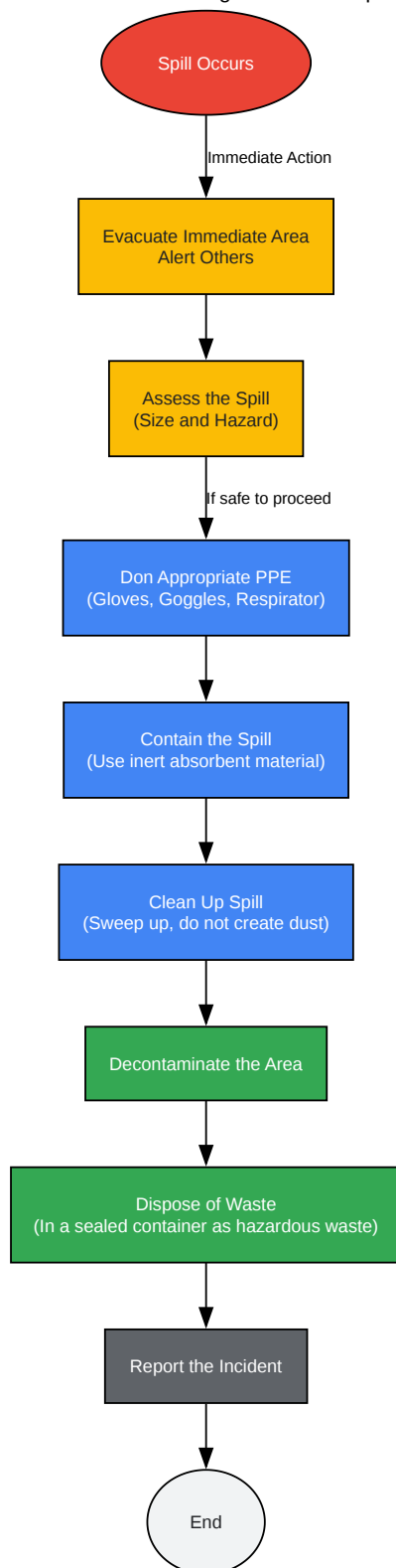
All waste materials must be handled and disposed of in accordance with federal, state, and local environmental regulations.

- Chemical Waste: Dispose of contents and container to an approved waste disposal plant.[9][10] Do not mix with other waste.
- Contaminated Packaging: Handle uncleaned containers as you would the product itself.[6] Dispose of as unused product.[6]
- Contaminated PPE: Dispose of single-use gloves and other contaminated PPE as hazardous waste.

Spill Response Workflow

The following diagram outlines the procedural steps for managing a spill of **4-Bromo-3-fluorobenzaldehyde**.

Workflow for Handling a Chemical Spill

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Caption: Logical workflow for responding to a chemical spill.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 4-Bromo-3-fluorobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151432#personal-protective-equipment-for-handling-4-bromo-3-fluorobenzaldehyde]

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